

# Unveiling the Quasi-Stable Nature of Bismuth-209: An In-depth Technical Guide

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#### For Immediate Release

Orsay, France - A comprehensive technical guide released today delves into the isotopic composition and remarkable stability of **Bismuth**-209 (<sup>209</sup>Bi), an isotope once considered the heaviest stable nucleus. This document provides researchers, scientists, and drug development professionals with a detailed analysis of its properties, the experimental evidence of its ultra-long-lived radioactivity, and the methodologies used in this discovery.

Natural **bismuth** is unique in that it is considered a monoisotopic element, composed entirely of a single isotope: <sup>209</sup>Bi. For decades, <sup>209</sup>Bi was celebrated as the heaviest stable isotope in existence. However, theoretical models predicted its metastability, suggesting it should undergo alpha decay. This was experimentally confirmed in 2003 by a team at the Institut d'Astrophysique Spatiale in Orsay, France, who detected the faint alpha decay of <sup>209</sup>Bi, revealing its true nature as a primordial radionuclide with an exceptionally long half-life.

## **Isotopic and Decay Properties of Bismuth-209**

The following table summarizes the key quantitative data regarding the isotopic composition and decay characteristics of **Bismuth**-209.



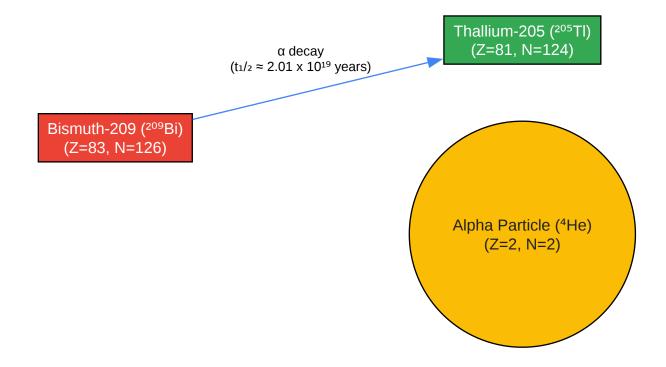
Property	Value
Natural Abundance	100%
Atomic Mass	208.9803987 u
Protons (Z)	83
Neutrons (N)	126
Decay Mode	Alpha (α) Decay
Decay Product	Thallium-205 ( <sup>205</sup> TI)
Half-Life (t1/2)	(2.01 ± 0.08) x 10 <sup>19</sup> years
Decay Energy	3.137 MeV
Specific Activity	~3.16 x 10 <sup>-6</sup> Bq/g

The half-life of **Bismuth**-209 is more than a billion times the estimated age of the universe, making its radioactivity practically negligible and undetectable by conventional means for most applications.[1][2][3][4] This extreme stability is attributed to its nucleus having a "magic number" of 126 neutrons.[2]

## **The Alpha Decay of Bismuth-209**

The alpha decay of **Bismuth**-209 is a quantum tunneling phenomenon where the nucleus emits an alpha particle (a helium nucleus, <sup>4</sup>He) to transition to a more stable state, becoming Thallium-205.





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Alpha decay pathway of **Bismuth**-209 to Thallium-205.

# Experimental Protocol: Detection of <sup>209</sup>Bi Alpha Decay

The groundbreaking 2003 experiment that first detected the alpha decay of **Bismuth**-209 utilized a highly sensitive technique involving scintillating bolometers operating at cryogenic temperatures.[1]

Objective: To detect the low-energy alpha particles emitted from the decay of <sup>209</sup>Bi and measure its half-life.

#### Materials and Equipment:

- Detector: A scintillating bolometer composed of bismuth germanate (Bi<sub>4</sub>Ge<sub>3</sub>O<sub>12</sub>, BGO) crystals. Two measurements were performed with detectors containing 31 grams and 62 grams of bismuth.[3]
- Secondary Detector: A thin germanium disk to register scintillation light from particle interactions.

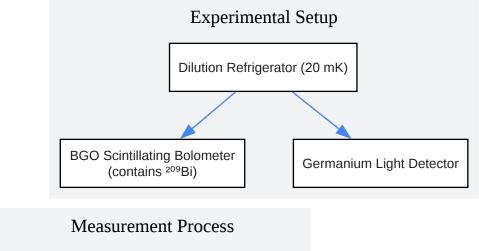


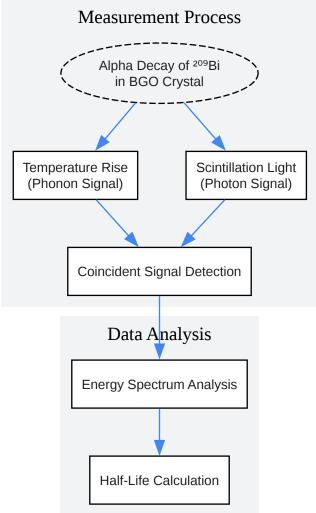
- Cryogenic System: A dilution refrigerator capable of cooling the detectors to 20 millikelvin (mK).
- Reflecting Cavity: To enclose the detectors and maximize light collection.
- Data Acquisition System: To record voltage pulses corresponding to energy deposition.

#### Methodology:

- Detector Cooling: The BGO crystal and the germanium light detector were placed inside a reflecting cavity and cooled to an operating temperature of 20 mK using a dilution refrigerator.
- Alpha Particle Detection: When a <sup>209</sup>Bi nucleus within the BGO crystal decays, the emitted alpha particle deposits its energy within the crystal, causing a minute increase in temperature.
- Signal Transduction: This temperature rise is measured as a voltage pulse, with the amplitude of the pulse being directly proportional to the energy of the alpha particle.
- Scintillation Light Detection: Simultaneously, the alpha particle interaction in the BGO crystal produces a faint flash of light (scintillation). This light is detected by the adjacent germanium photodetector.
- Coincidence Measurement: The coincident detection of a heat signal (from the BGO) and a light signal (from the germanium detector) provides a clear signature of an alpha decay event, effectively discriminating against background radiation.
- Data Collection: The experiment was run for a period of five days, during which 128 alpha decay events were recorded.[3]
- Energy Spectrum Analysis: The energy of the detected alpha particles was measured to be 3.14 MeV.[3]
- Half-Life Calculation: By knowing the number of bismuth atoms in the detector and the number of decay events observed over the measurement period, the half-life was calculated to be approximately 1.9 x 10<sup>19</sup> years.[3]







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